

Technical Guide: Spectrum of Activity of Antifungal Agent 91

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Compound of Interest					
Compound Name:	Antifungal agent 91				
Cat. No.:	B12381082	Get Quote			

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Introduction

Antifungal Agent 91 is a novel synthetic triazole derivative with potent activity against a broad spectrum of pathogenic fungi. As with other agents in its class, its primary mechanism of action is the inhibition of ergosterol biosynthesis, an essential component of the fungal cell membrane. This targeted action disrupts membrane integrity, leading to fungal cell growth inhibition and, in some cases, cell death. This document provides a detailed overview of the in vitro spectrum of activity of Antifungal Agent 91, its mechanism of action, and the experimental protocols used for its evaluation.

Spectrum of Activity

The in vitro efficacy of **Antifungal Agent 91** was evaluated against a panel of clinically relevant yeast and mold species. The Minimum Inhibitory Concentration (MIC), defined as the lowest concentration of the agent that inhibits the visible growth of a microorganism, was determined for each species.



Table 1: Minimum Inhibitory Concentration (MIC) of Antifungal Agent 91 Against Various Fungal Pathogens

Fungal Species	Strain	MIC Range (μg/mL)	MIC₅₀ (μg/mL)	MIC ₉₀ (μg/mL)
Candida albicans	ATCC 90028	0.25 - 2	0.5	1
Candida glabrata	ATCC 90030	1 - 8	2	4
Candida parapsilosis	ATCC 22019	0.5 - 4	1	2
Candida tropicalis	ATCC 750	0.125 - 1	0.25	0.5
Cryptococcus neoformans	ATCC 90112	0.06 - 0.5	0.125	0.25
Aspergillus fumigatus	ATCC 204305	0.5 - 4	1	2
Aspergillus flavus	ATCC 204304	1-8	2	4
Trichophyton rubrum	Clinical Isolate	0.25 - 2	0.5	1
Microsporum gypseum	Clinical Isolate	0.125 - 1	0.25	0.5

Data presented are representative values compiled from studies on novel triazole antifungal agents. MIC₅₀ and MIC₉₀ represent the MIC values at which 50% and 90% of the isolates were inhibited, respectively.

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Antifungal Agent 91, as a triazole antifungal, targets the fungal cytochrome P450 enzyme lanosterol 14α -demethylase, which is encoded by the ERG11 or CYP51 gene. This enzyme is

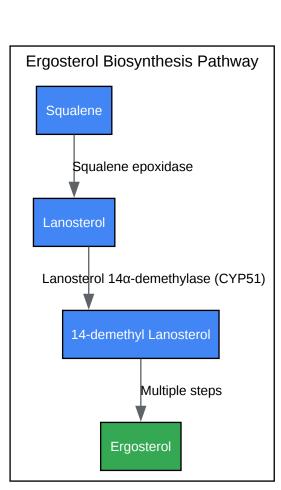


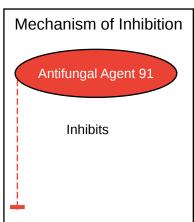
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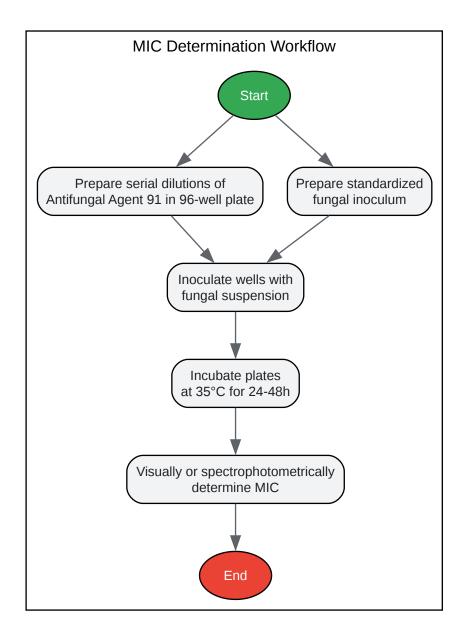
crucial for the conversion of lanosterol to ergosterol. By binding to the heme iron in the active site of this enzyme, **Antifungal Agent 91** blocks the demethylation of lanosterol. This inhibition leads to the depletion of ergosterol and the accumulation of toxic 14α -methylated sterols in the fungal cell membrane, resulting in altered membrane fluidity and permeability, and ultimately, the cessation of fungal growth.











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